

A Technical Guide to the Natural Occurrence and Sources of Rubidium Compounds

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Compound of Interest

Compound Name: *Rubidium chlorate*

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Introduction to Rubidium

Rubidium (Rb) is a soft, silvery-white alkali metal in Group 1 of the periodic table with atomic number 37.[1] Discovered in 1861 by Robert Bunsen and Gustav Kirchhoff through spectroscopic analysis of the mineral lepidolite, its name originates from the Latin word *rubidus*, meaning "deepest red," which corresponds to the prominent red lines in its emission spectrum.[2][3] Like other alkali metals, rubidium is highly reactive, never found in its elemental form in nature, and tarnishes rapidly upon exposure to air.[4] It reacts violently with water and can ignite spontaneously in air.[5][6] Naturally occurring rubidium is composed of two isotopes: the stable ^{85}Rb (72.2%) and the radioactive ^{87}Rb (27.8%).[1] The latter has a very long half-life of 48.8 billion years, making natural rubidium slightly radioactive.[1][6]

Geochemical Abundance and Distribution

Rubidium is a relatively abundant element in the Earth's crust, with estimates ranging from 35 to 78 parts per million (ppm).[1][7] This makes it more abundant than some well-known metals like copper, zinc, and lead.[4][6] Despite its relative abundance, rubidium is highly dispersed and does not form its own distinct minerals.[6] Instead, it is found as a minor component within other minerals, primarily substituting for potassium due to their similar ionic radii and chemical properties.[6] As a lithophile element, rubidium readily combines with oxygen and silica, concentrating in the Earth's crust rather than its core.[4]

The concentration of rubidium varies across different geological settings. It is found in various minerals, mineral springs, and seawater.[7] The highest concentrations are typically found in late-stage magmatic differentiates, such as granitic pegmatites.

Principal Mineral Sources of Rubidium

Rubidium is primarily found in potassium-bearing minerals and is commercially extracted from a few key sources. The most significant of these are lepidolite, pollucite, and zinnwaldite, which are often associated with lithium and cesium deposits.[1][2]

Mineral	Typical Rubidium Oxide (Rb ₂ O) Content	Associated Elements
Lepidolite	0.3% to 3.5%	Lithium (Li), Potassium (K), Aluminum (Al), Silicon (Si)
Pollucite	Traces up to 1%	Cesium (Cs), Sodium (Na), Aluminum (Al), Silicon (Si)
Zinnwaldite	Traces up to 1%	Lithium (Li), Potassium (K), Iron (Fe), Aluminum (Al), Silicon (Si)
Leucite	Variable trace amounts	Potassium (K), Aluminum (Al), Silicon (Si)
Carnallite	Variable trace amounts	Potassium (K), Magnesium (Mg), Chlorine (Cl)

This table summarizes the typical rubidium content in key minerals. Data sourced from various geological and chemical references.[1][2][4]

Lepidolite, a lithium-rich mica mineral, is the most common commercial source of rubidium.[1][5] It is typically found in granite pegmatites.[8] Pollucite, a zeolite mineral, is the primary ore of cesium but also contains significant amounts of rubidium.[2] Extensive deposits of pollucite are found at Bernic Lake, Manitoba.[2] Zinnwaldite, another lithium-bearing mica, also serves as a source for rubidium.[2] Additionally, some potassium minerals and brines, such as those found at Searles Lake, California, contain commercially recoverable quantities of rubidium.[2][7]

Commercial Production and Extraction Methodologies

The commercial production of rubidium is almost exclusively as a byproduct of lithium and cesium extraction, primarily from lepidolite.[5][7] The demand for rubidium metal and its compounds is relatively small, which influences the scale of its production.[7] The extraction process is complex due to the chemical similarity of rubidium to other alkali metals, particularly potassium and cesium.

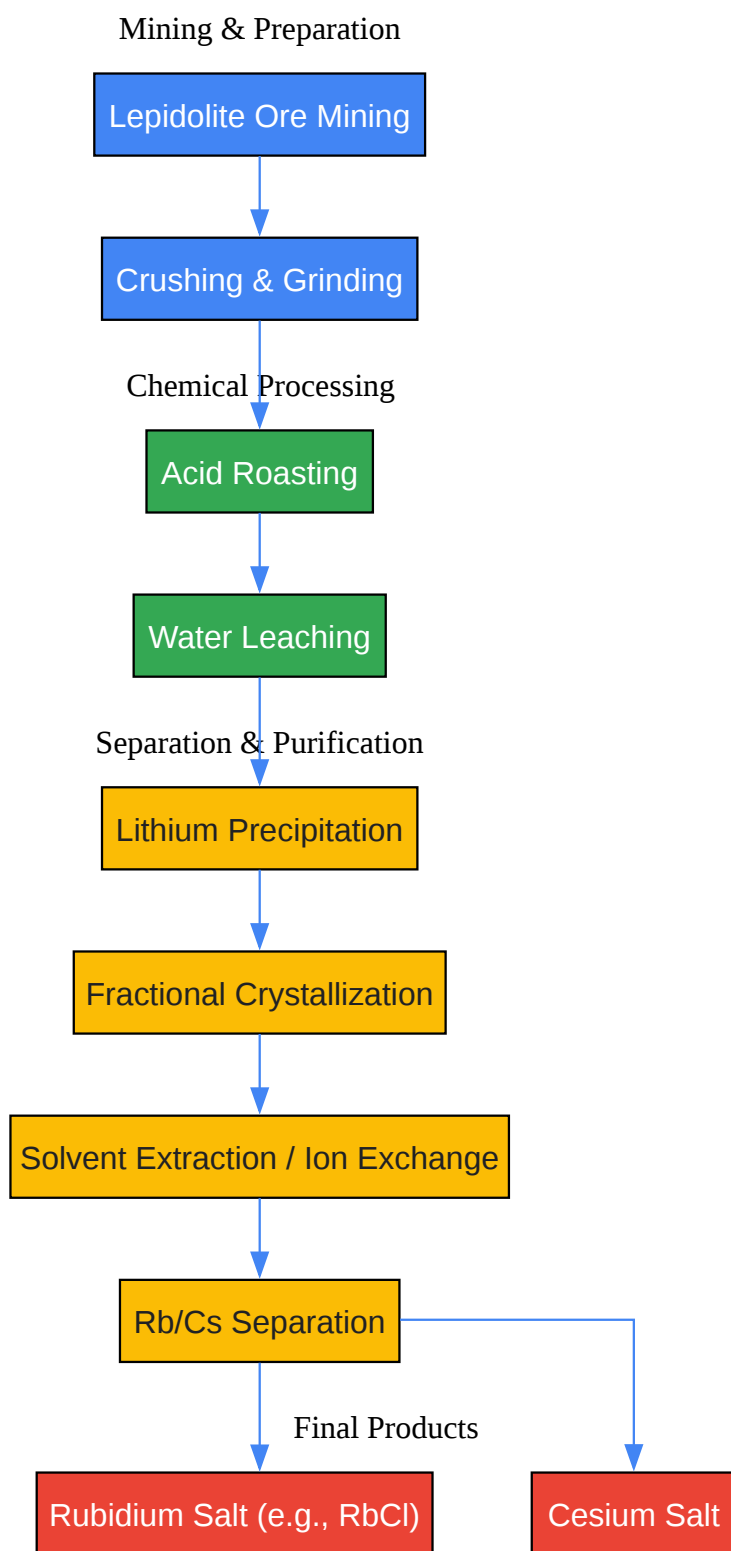
Extraction from Lepidolite Ore

The extraction of rubidium from lepidolite typically follows the processing of the ore for lithium. The general workflow involves several key stages:

- **Mining and Ore Preparation:** Lepidolite ore is extracted through open-pit or underground mining methods.[8] The ore is then crushed and ground to a fine powder to increase the surface area for subsequent chemical reactions.
- **Roasting:** The powdered lepidolite is roasted, often with sulfuric acid, to convert the alkali metal aluminosilicates into more soluble sulfates.[8]
- **Leaching:** The roasted material is leached with water to dissolve the alkali metal sulfates, including those of lithium, potassium, rubidium, and cesium.
- **Purification and Separation:** This is a multi-step process to separate the various alkali metals.
 - **Lithium Removal:** Lithium is typically precipitated out of the solution first due to its economic importance.
 - **Fractional Crystallization:** The remaining solution containing potassium, rubidium, and cesium is subjected to fractional crystallization. This process exploits the slight differences in the solubilities of their salts (e.g., alums or chlorides). By carefully controlling the temperature and concentration, the different alkali metal salts can be selectively precipitated.

- Solvent Extraction and Ion Exchange: More modern and efficient methods involve solvent extraction or ion exchange chromatography. These techniques use organic solvents or resins that have a selective affinity for certain alkali metal ions, allowing for a more precise separation of rubidium and cesium. A patented method describes using a specific extraction process under weakly acidic conditions to separate rubidium and cesium from the post-lithium extraction solution.^[9]

The following diagram illustrates a generalized workflow for the extraction of rubidium from lepidolite.



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Generalized workflow for rubidium extraction from lepidolite ore.

Preparation of Rubidium Metal

Pure rubidium metal is typically obtained through the reduction of rubidium chloride with metallic calcium at high temperatures (around 750 °C) and under low pressure.[\[5\]](#)

Analytical Methods for Rubidium Determination

Several analytical techniques are employed for the quantitative determination of rubidium in geological and chemical samples.

- **Flame Atomic Absorption Spectrometry (FAAS):** This is a common and reliable method for determining the concentration of alkali metal ions, including rubidium, in solutions. It can be used to measure trace impurities of other alkali metals in high-purity rubidium chloride.[\[10\]](#)
- **Spectroscopy:** As used in its initial discovery, emission spectroscopy can identify rubidium by its characteristic spectral lines.[\[3\]](#)[\[7\]](#)
- **X-ray Fluorescence (XRF):** A non-destructive technique used for elemental analysis of solid samples, including the determination of rubidium content in minerals and rocks.[\[11\]](#)
- **Inductively Coupled Plasma Mass Spectrometry (ICP-MS):** A highly sensitive method for determining the elemental and isotopic composition of samples.
- **Sensitive High-Resolution Ion Microprobe (SHRIMP):** This instrument is primarily used for isotopic analysis in geochronology but can also be used for trace element analysis at a micro-scale in minerals.[\[12\]](#)

Relevance to Drug Development and Biomedical Research

While the primary industrial applications of rubidium are not in pharmaceuticals, it has specific uses and areas of research relevant to the biomedical field.

- **Rubidium-82 (^{82}Rb) in PET Imaging:** The radioactive isotope ^{82}Rb is a positron-emitting isotope with a short half-life of 76 seconds.[\[1\]](#) It is used as a tracer in Positron Emission Tomography (PET) scans for myocardial perfusion imaging to assess blood flow to the heart

muscle and diagnose coronary artery disease.[13][14][15] ^{82}Rb is a potassium analog and is taken up by the myocardium via the Na^+/K^+ -ATPase pump.[13]

- Tracer for Potassium Ion Transport: Rubidium chloride has been used in research to study the transport of potassium ions in biological systems, as rubidium ions are treated similarly to potassium ions by cells.[5]
- Brain Tumor Localization: Radioactive isotopes of rubidium have shown a tendency to accumulate in tumors, which has been explored for the potential localization of brain tumors. [5]

It is important to note that while rubidium has these specialized applications, it has no known biological role in the human body and is not a nutritional requirement.[3][16]

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